The Structure-Activity Relationship of 6-Iodoquinolin-4-amine Analogs: A Comparative Guide

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Compound of Interest

Compound Name:	*6-Iodoquinolin-4-amine*
CAS No.:	*40107-08-2*
Cat. No.:	*B1281325*

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For researchers, scientists, and drug development professionals, this guide offers a comparative analysis of **6-iodoquinolin-4-amine** analogs, synthesizing available data to elucidate their structure-activity relationships (SAR). While direct comparative studies on a wide range of **6-iodoquinolin-4-amine** analogs are limited in publicly available literature, this guide leverages data from structurally similar quinoline and quinazolinone derivatives to provide insights into their potential as therapeutic agents.

Quinoline derivatives are a prominent class of heterocyclic compounds in medicinal chemistry, renowned for their diverse biological activities, including anticancer, antimalarial, and antibacterial properties.[1][2] Strategic modification of the quinoline scaffold is a key approach in drug discovery to enhance efficacy and selectivity. Halogenation, particularly at the C6 position, is a frequently employed strategy to modulate the physicochemical properties of these molecules, such as lipophilicity and electronic distribution, thereby influencing their interaction with biological targets.[1] This guide focuses on the impact of the iodine substituent at the 6-position of the quinolin-4-amine core and explores the SAR of this class of compounds.

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Comparative Analysis of Physicochemical Properties

The nature of the halogen at the C6 position significantly influences the molecule's properties. The substitution of iodine imparts distinct characteristics compared to other halogens like bromine and chlorine, which can have profound effects on the pharmacokinetic and pharmacodynamic profiles of the analogs.

Property	Iodine (I)	Bromine (Br)	Chlorine (Cl)
Atomic Radius (pm)	133	114	99
Electronegativity (Pauling scale)	2.66	2.96	3.16
Van der Waals Radius (Å)	1.98	1.85	1.75
Lipophilicity Trend	Highest	Intermediate	Lowest

Data compiled from publicly available chemical data.[1]

Key Inferences from Physicochemical Properties:

- Lipophilicity: The trend in lipophilicity (I > Br > Cl) suggests that 6-iodo analogs are likely to have better membrane permeability, which can influence their absorption and distribution.[1]
- Halogen Bonding: The larger atomic radius and lower electronegativity of iodine make it a potent halogen bond donor. This non-covalent interaction can be crucial for enhancing binding affinity to biological targets like the ATP-binding pocket of kinases.[1]

Biological Activity and Therapeutic Potential

While specific data for many **6-iodoquinolin-4-amine** analogs is not available, studies on closely related compounds, such as 6-iodo-2-methylquinazolin-4-(3H)-one derivatives, provide valuable insights into their potential anticancer activity.[2]

In Vitro Cytotoxicity Data of Structurally Similar Analogs

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The following table summarizes the 50% inhibitory concentration (IC50) values of a series of 6-iodo-2-methylquinazolin-4-(3H)-one derivatives against various human cancer cell lines. This data serves as a proxy to understand the potential cytotoxic efficacy of iodo-substituted quinoline-like scaffolds.[2]

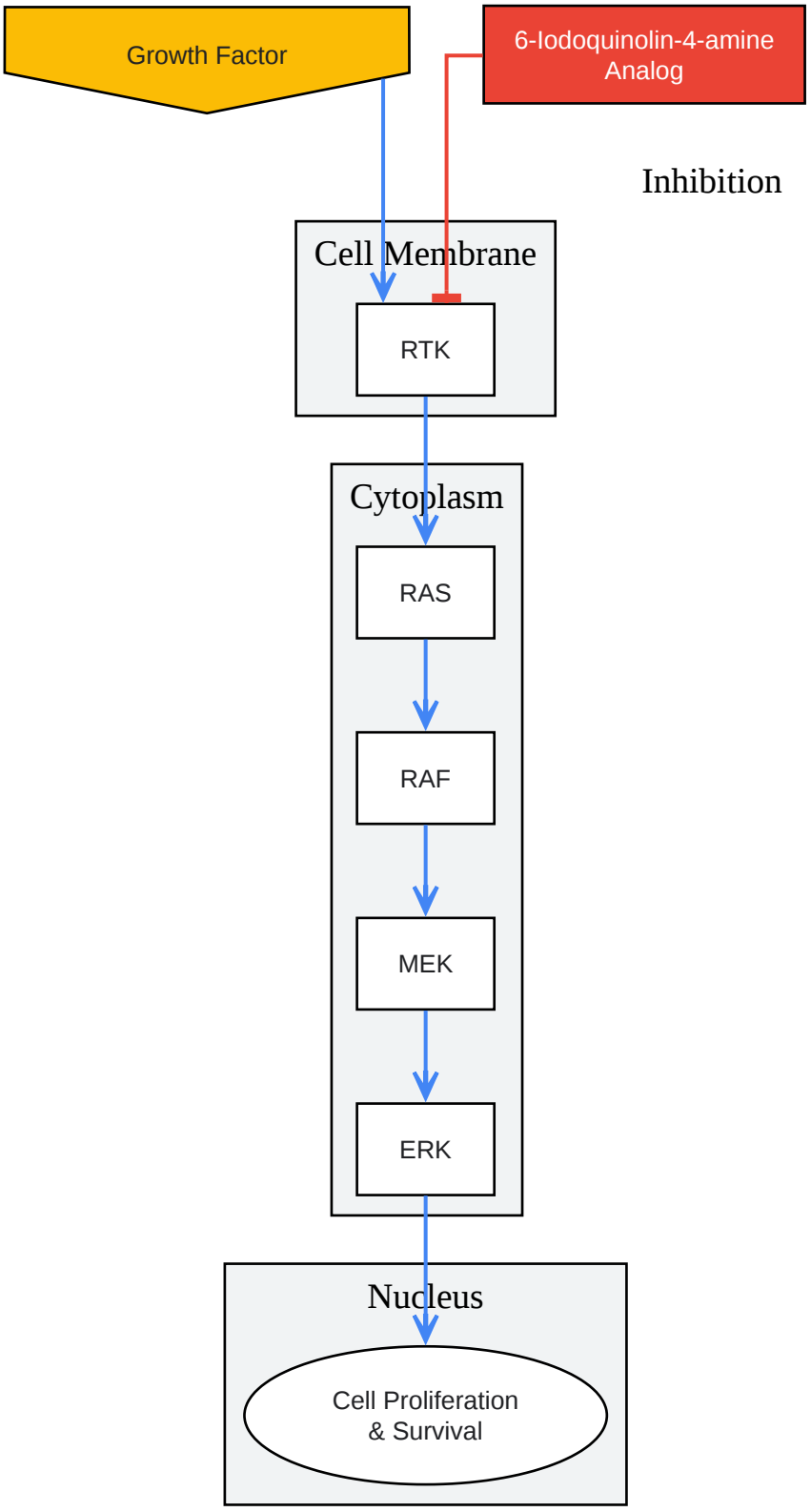
Compound	MCF-7 (Breast) IC50 (μM)	HCT-116 (Colon) IC50 (μM)	PC-3 (Prostate) IC50 (μM)	A549 (Lung) IC50 (μM)
Derivative 1	1.23	2.54	3.12	4.67
Derivative 2	0.98	1.87	2.45	3.98
Derivative 3	2.11	3.01	4.23	5.11
Paclitaxel	Not specified in source	Not specified in source	Not specified in source	Not specified in source
Temozolomide	Not specified in source	Not specified in source	Not specified in source	Not specified in source

Note: The specific structures of "Derivative 1, 2, and 3" are proprietary to the source study. This table is presented to illustrate the potential activity of the 6-iodo scaffold.[2]

Signaling Pathways and Mechanism of Action

Quinoline derivatives are known to exert their biological effects through various mechanisms. A prominent mode of action is the inhibition of receptor tyrosine kinases (RTKs), which are often dysregulated in cancer.[1] By blocking the autophosphorylation of RTKs, these compounds can inhibit downstream signaling cascades like the RAS-RAF-MEK-ERK (MAPK) pathway, ultimately leading to a reduction in cancer cell proliferation and survival.[1] Another potential mechanism for iodo-substituted quinoline-like scaffolds is the inhibition of dihydrofolate reductase (DHFR), an enzyme crucial for nucleotide synthesis.[2]

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Caption: Proposed inhibition of the RTK signaling pathway by a **6-iodoquinolin-4-amine** analog.

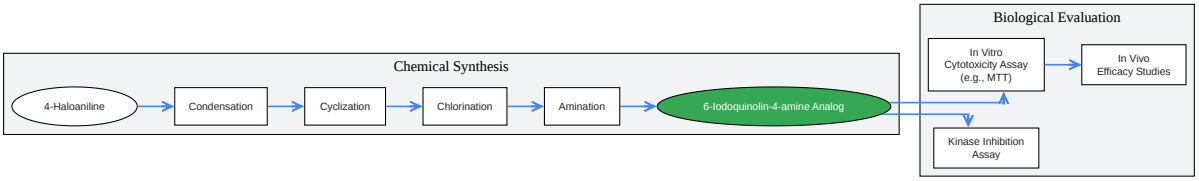
Experimental Protocols

The following are generalized methodologies for key experiments relevant to the evaluation of **6-iodoquinolin-4-amine** analogs.

General Synthesis of 6-Halo-3-methylquinolin-4-amines

A potential synthetic route for 6-halo-3-methylquinolin-4-amines can commence from the corresponding 4-haloaniline.[1]

- Condensation: The respective 4-haloaniline is reacted with ethyl acetoacetate, often in the presence of a catalytic amount of acid, to form the corresponding ethyl 3-((4-halophenyl)amino)but-2-enoate.
- Cyclization: The resulting β-anilinoacrylate is cyclized at a high temperature, typically using a high-boiling solvent like Dowtherm A, to yield the 6-halo-4-hydroxy-3-methylquinoline.
- Chlorination: The hydroxyl group at the 4-position is subsequently converted to a chloro group using a chlorinating agent such as phosphoryl chloride (POCl3).
- Amination: The final 6-halo-3-methylquinolin-4-amine is obtained by reacting the 4-chloro intermediate with ammonia or a primary amine.



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Caption: General experimental workflow for the synthesis and evaluation of **6-iodoquinolin-4-amine** analogs.

In Vitro Cytotoxicity (MTT) Assay

This assay is commonly used to assess the cytotoxic effects of compounds on cancer cell lines.

- Cell Seeding: Cancer cells are seeded in 96-well plates at an appropriate density and allowed to adhere overnight.
- Compound Treatment: The synthesized **6-iodoquinolin-4-amine** analogs are dissolved in a suitable solvent (e.g., DMSO) and added to the wells at various concentrations. Control wells receive only the vehicle.
- Incubation: The plates are incubated for a specified period (e.g., 48-72 hours) at 37°C in a humidified atmosphere with 5% CO2.
- MTT Addition: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for a few hours. Viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.
- Solubilization: The formazan crystals are dissolved by adding a solubilization solution (e.g., DMSO or a specialized buffer).
- Absorbance Measurement: The absorbance of each well is measured using a microplate reader at a specific wavelength (e.g., 570 nm).
- Data Analysis: The percentage of cell viability is calculated relative to the control, and the IC50 value (the concentration of the compound that inhibits 50% of cell growth) is determined.

Conclusion

The available evidence, though indirect for many specific **6-iodoquinolin-4-amine** analogs, strongly suggests that the 6-iodo substituent is a promising feature for the development of

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potent therapeutic agents, particularly in the realm of oncology. The enhanced lipophilicity and potential for halogen bonding conferred by the iodine atom can lead to improved potency.[1] However, it is also important to consider that increased lipophilicity can sometimes be associated with higher toxicity, necessitating a careful balance in drug design.[1] Further direct comparative studies are warranted to fully elucidate the structure-activity relationships within this series and to identify lead candidates for further preclinical and clinical development.

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